

How to store and handle EMD534085 powder

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Compound of Interest

Compound Name: EMD534085

Cat. No.: B1684020

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Technical Support Center: EMD534085

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **EMD534085** powder.

Frequently Asked Questions (FAQs)

Q1: How should **EMD534085** powder be stored upon receipt?

A1: Upon receipt, **EMD534085** powder should be stored under dry, dark conditions. For short-term storage (days to weeks), 0 - 4°C is acceptable. For long-term storage (months to years), it is recommended to store the powder at -20°C.[1] Properly stored, the powder is stable for at least four years.[2]

Q2: What is the recommended solvent for dissolving **EMD534085** powder?

A2: The recommended solvent for **EMD534085** is Dimethyl Sulfoxide (DMSO).[1][2] It is soluble in DMSO at a concentration of ≥ 26 mg/mL (54.56 mM).[3][4] The compound is not soluble in water.[1] For best results, use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.[4]

Q3: How should I store stock solutions of **EMD534085**?

A3: Stock solutions of **EMD534085** in DMSO should be stored at -80°C for up to two years or at -20°C for up to one year.[3][4]

Q4: Is **EMD534085** light sensitive?

A4: While not explicitly stated, it is good laboratory practice to store chemical compounds, including **EMD534085**, in the dark to prevent potential photodegradation.[1]

Q5: What are the shipping conditions for **EMD534085**?

A5: **EMD534085** is typically shipped at room temperature as a non-hazardous chemical and is stable for several weeks under these conditions.[1][2]

Troubleshooting Guide

Q1: I am having difficulty dissolving the **EMD534085** powder in DMSO. What can I do?

A1: If you are experiencing solubility issues, you can try the following:

- Warm the solution: Gently warm the tube containing the solution at 37°C.[5]
- Use sonication: Shake the tube in an ultrasonic bath for a short period.[5]
- Use fresh DMSO: Ensure you are using a fresh, anhydrous supply of DMSO, as absorbed water can affect solubility.[4]

Q2: My **EMD534085** solution appears to have precipitated after being frozen. Is it still usable?

A2: Precipitation can sometimes occur upon freezing and thawing. To attempt to redissolve the compound, you can warm the solution to 37°C and vortex or sonicate it.[5] If the precipitate does not go back into solution, it may indicate degradation or saturation, and it is advisable to prepare a fresh stock solution.

Quantitative Data Summary

Parameter	Condition	Value	Reference
Powder Storage	Short-term (days to weeks)	0 - 4°C	[1]
Long-term (months to years)	-20°C	[1][2][3]	
Stability	≥ 4 years	[2]	
Solubility	Solvent	DMSO	[1][2][3][4][5]
Concentration in DMSO	≥ 26 mg/mL (54.56 mM)	[3][4]	
Stock Solution Storage	-20°C	Up to 1 year	[3][4]
	-80°C	Up to 2 years	[3][4]

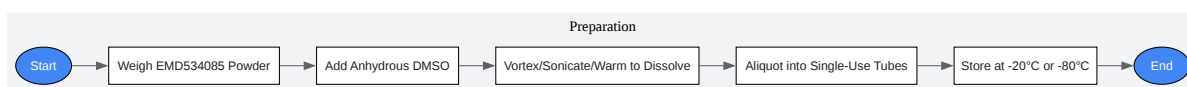
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **EMD534085** in DMSO

- Materials:
 - **EMD534085** powder (Molecular Weight: 476.53 g/mol) [3]
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Calibrated pipette
- Procedure:
 1. Allow the **EMD534085** powder vial to equilibrate to room temperature before opening to prevent condensation.

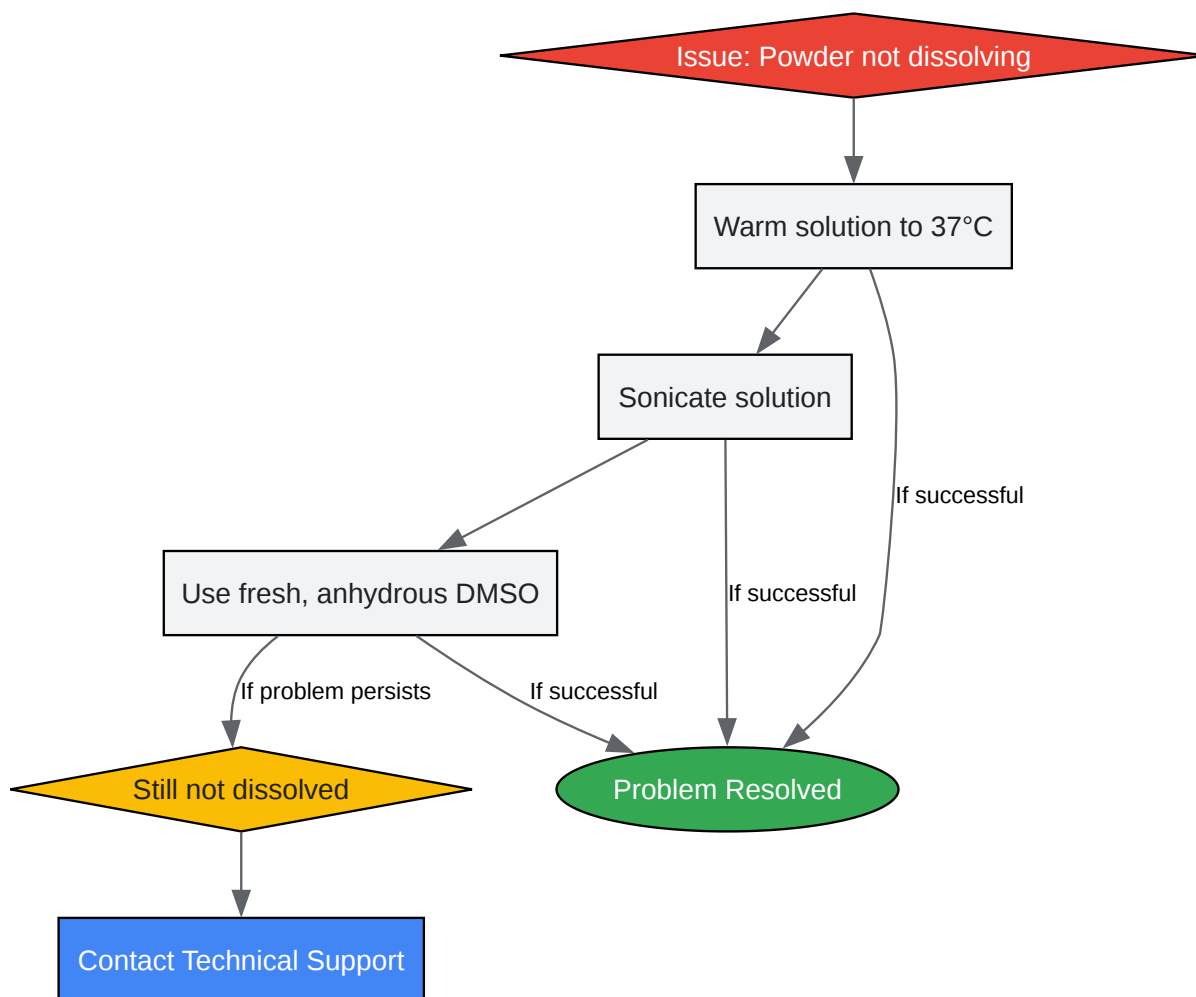
2. Weigh out the desired amount of **EMD534085** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.765 mg of the powder.
3. Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
4. Vortex the solution until the powder is completely dissolved. If necessary, gently warm the tube to 37°C or place it in an ultrasonic bath for a few minutes to aid dissolution.[5]
5. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[3][4]

Visualizations



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Caption: Experimental workflow for preparing **EMD534085** stock solution.



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